

Essential Safety and Logistics for Handling Disperse Orange 61

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Compound of Interest

Compound Name: *Disperse Orange 61*

Cat. No.: *B1149534*

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemicals is paramount. This document provides immediate, essential safety and logistical information for **Disperse Orange 61** (CAS No. 12270-45-0), including operational and disposal plans.

Chemical Identification and Hazards:

Property	Value
Chemical Name	3-[[4-[(2,6-dibromo-4-nitrophenyl)azo]phenyl]ethylamino]propanenitrile
CAS Number	12270-45-0
Appearance	Not specified, likely a colored powder
Known Hazards	May cause skin and eye irritation. May cause an allergic skin reaction. May cause respiratory irritation. [1] [2]

Operational Plan: Step-by-Step Guidance for Safe Handling

1. Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood to minimize inhalation of dust.[1][2]
- Facilities should be equipped with an eyewash station and a safety shower.[1]

2. Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical safety goggles or a face shield.[1]
- Hand Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile rubber).
- Body Protection: Wear a lab coat or other protective clothing to prevent skin contact.[1]
- Respiratory Protection: If working outside a fume hood or if dust is generated, use a NIOSH-approved respirator with a particulate filter.[1]

3. Handling Procedures:

- Avoid generating dust.[1]
- Avoid contact with skin, eyes, and clothing.[1]
- Wash hands thoroughly after handling.[1][2]
- Do not eat, drink, or smoke in the work area.[2]
- Keep the container tightly closed when not in use.[1]

4. Storage:

- Store in a cool, dry, well-ventilated area.
- Keep away from incompatible materials such as strong oxidizing agents.
- Store in the original, tightly sealed container.[1]

Disposal Plan

1. Waste Collection:

- Collect all waste material, including contaminated PPE, in a designated and properly labeled hazardous waste container.

2. Spill and Leak Cleanup:

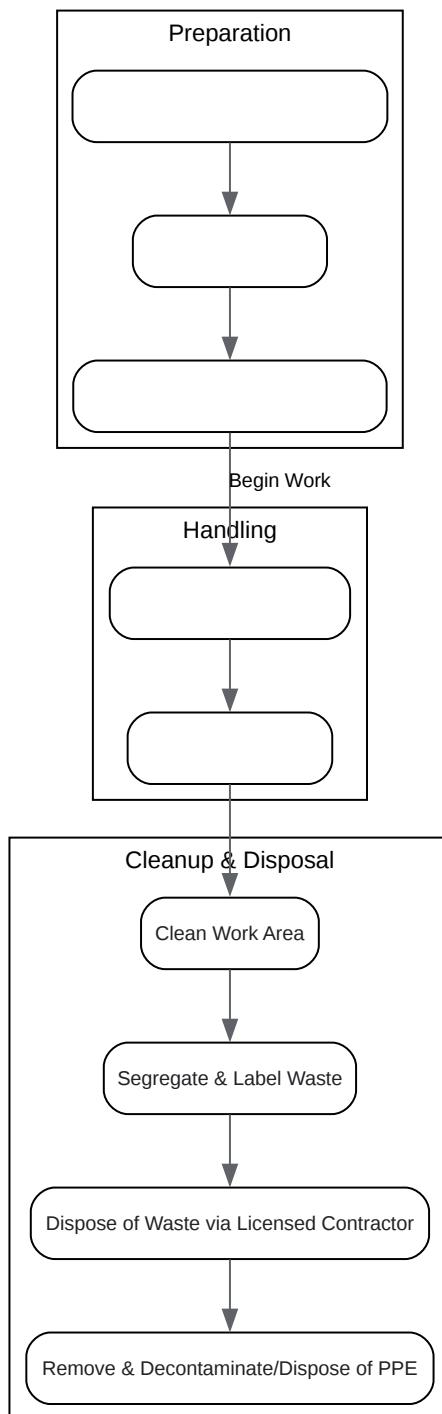
- For minor spills, carefully sweep or vacuum the material, avoiding dust generation, and place it in a suitable container for disposal.[1]
- Use appropriate PPE during cleanup.[1]

3. Disposal Method:

- Dispose of waste in accordance with all applicable local, state, and federal regulations.
- Do not discharge into sewers or waterways.[3]
- Contact a licensed professional waste disposal service to arrange for pickup and disposal.

Workflow for Safe Handling of Disperse Orange 61

Workflow for Safe Handling of Disperse Orange 61

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Caption: Safe handling workflow for **Disperse Orange 61**.

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